

Essential Safety and Handling Protocols for DS18561882

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Compound of Interest

Compound Name: DS18561882

Cat. No.: B8095293

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For researchers, scientists, and drug development professionals handling **DS18561882**, a potent and isozyme-selective methylenetetrahydrofolate dehydrogenase 2 (MTHFD2) inhibitor, adherence to strict safety protocols is paramount to ensure personal safety and proper disposal.^[1] This document provides a comprehensive guide to the necessary personal protective equipment (PPE), handling procedures, and disposal of **DS18561882**, based on available safety data sheets.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **DS18561882** to minimize exposure and prevent contamination.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be worn with side shields to protect against splashes.[2]
Hand Protection	Gloves	Protective gloves should be worn. Inspect gloves prior to use.
Body Protection	Laboratory Coat	A lab coat should be worn to prevent skin contact.
Respiratory Protection	Respirator	Use a respirator if ventilation is inadequate.

Spill and Exposure Procedures

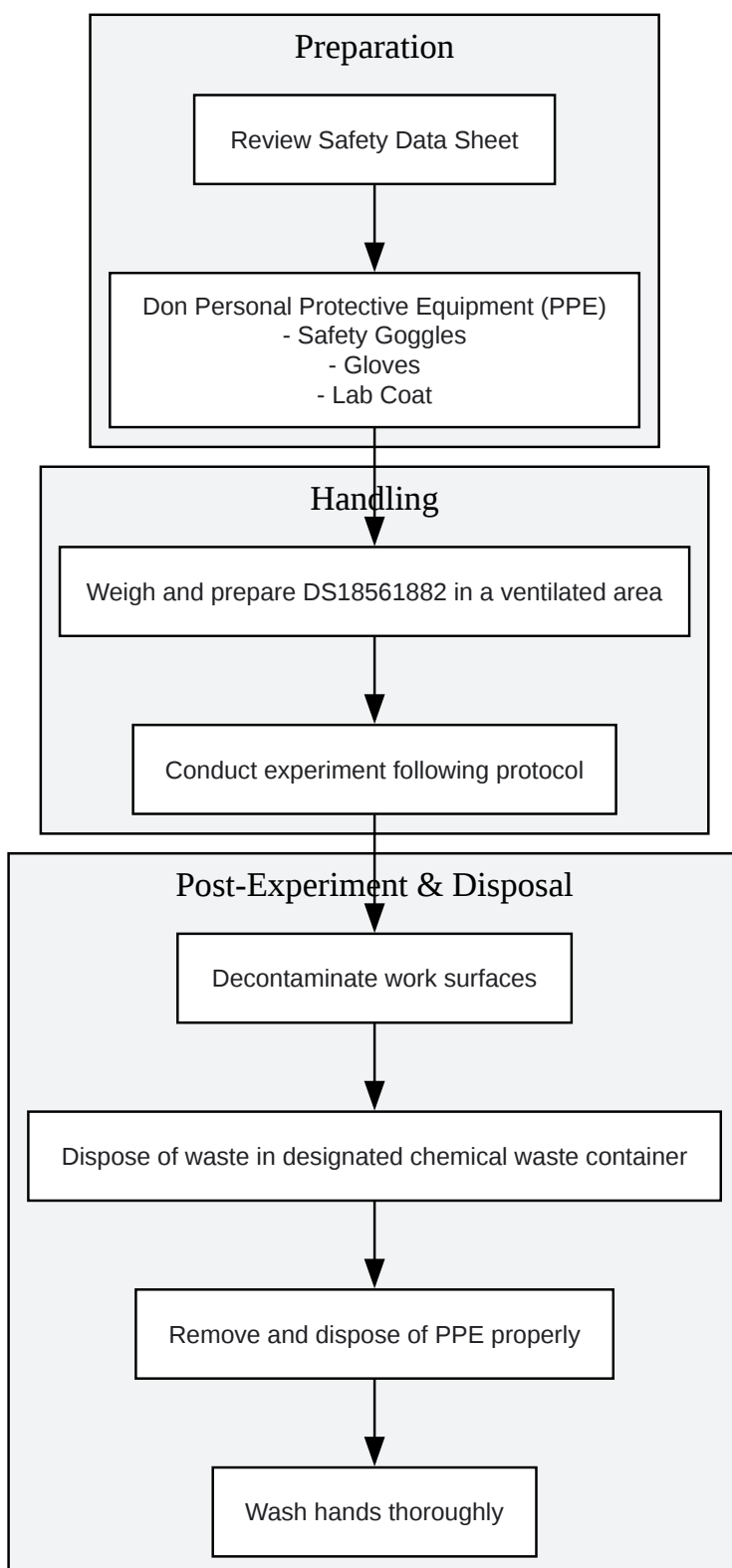
Immediate and appropriate action is crucial in the event of a spill or exposure to **DS18561882**.

Exposure Route	Procedure
Eye Contact	Rinse thoroughly with plenty of water and consult a physician.
Skin Contact	Wash off with soap and plenty of water.[3] Take the victim immediately to the hospital.[3]
Inhalation	If breathed in, move the person into fresh air.[3] If not breathing, give artificial respiration and consult a physician.[3]
Ingestion	Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Consult a physician.[3]

In case of a spill, ensure adequate ventilation and wear appropriate personal protective equipment.[2][3] Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

Handling and Disposal Workflow

The following diagram illustrates the standard operating procedure for the handling and disposal of **DS18561882**.



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Workflow for Handling and Disposal of **DS18561882**.

Disposal Considerations

Dispose of **DS18561882** and its container in accordance with all applicable local, state, and federal regulations. It is essential to prevent the chemical from entering the environment. For specific disposal instructions, refer to Section 13 of the Safety Data Sheet.[2]

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